

In-Depth Technical Guide to the Physicochemical Properties of 2-Octanol Enantiomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Octanol**

Cat. No.: **B043104**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of the enantiomers of **2-Octanol**: (R)-(-)-2-Octanol and (S)-(+)-2-Octanol. Enantiomerically pure secondary alcohols such as the **2-octanol** enantiomers are valuable chiral building blocks in the synthesis of pharmaceuticals and other fine chemicals.^[1] A thorough understanding of their distinct physicochemical properties is crucial for their separation, characterization, and application in stereoselective synthesis.

Core Physicochemical Data

The enantiomers of **2-Octanol** share the same chemical formula ($C_8H_{18}O$) and molecular weight, yet they exhibit differences in their interaction with plane-polarized light, a defining characteristic of chiral molecules.^[2] Their other physical properties, such as boiling point, melting point, and density, are identical.

Property	(R)-(-)-2-Octanol	(S)-(+)-2-Octanol	Racemic (±)-2-Octanol
CAS Number	5978-70-1	6169-06-8	123-96-6
Molecular Formula	C ₈ H ₁₈ O	C ₈ H ₁₈ O	C ₈ H ₁₈ O
Molecular Weight	130.23 g/mol [3]	130.23 g/mol [4]	130.23 g/mol [5]
Appearance	Colorless liquid[3]	Colorless liquid[4]	Colorless oily liquid[6]
Melting Point	-61.15 °C (estimate) [1]	-38 °C[7]	-38 °C[6][8]
Boiling Point	175 °C (lit.)[9]	175 °C (lit.)[10]	178.5 °C[6]
Density	0.83 g/cm ³ [11]	0.822 g/mL at 25 °C (lit.)[10]	0.8207 g/cm ³ at 20°C[6]
Specific Rotation [α]	-9.5° (neat)[1]	+9.5° (neat)[10]	0°
Refractive Index (n ²⁰ /D)	1.426[1][9]	1.426 (lit.)[10]	1.426 (20 °C)[6]
Solubility in Water	1 g/L (20 °C)[1]	Miscible with alcohol and ether[12]	1.120 g/L[6]
Flash Point	71 °C[11]	76 °C - closed cup[10]	71 °C

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physicochemical properties of liquid alcohols like the **2-Octanol** enantiomers.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method is the capillary method using a Thiele tube or a MelTemp apparatus.[13][14]

Methodology:

- A small amount of the **2-Octanol** enantiomer is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube assembly is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil.[14]
- The sample is heated until a rapid and continuous stream of bubbles emerges from the capillary tube.[15]
- The heat is then removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[14]
- It is crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Determination of Density

Density is the mass per unit volume of a substance. For liquids like **2-Octanol**, it can be determined using a pycnometer or by direct mass and volume measurements.[16][17][18]

Methodology:

- The mass of a clean, dry pycnometer (a flask with a precise volume) is accurately measured.
- The pycnometer is filled with the **2-Octanol** enantiomer, ensuring no air bubbles are present.
- The mass of the filled pycnometer is measured.
- The mass of the **2-Octanol** enantiomer is calculated by subtracting the mass of the empty pycnometer.
- The density is then calculated by dividing the mass of the enantiomer by the known volume of the pycnometer.[17]
- The temperature at which the measurement is taken should be recorded, as density is temperature-dependent.

Determination of Specific Rotation

Specific rotation is a fundamental property of chiral compounds and is measured using a polarimeter.[19] It is defined as the observed angle of optical rotation when plane-polarized light is passed through a sample of a specific path length and concentration.[20]

Methodology:

- A solution of the **2-Octanol** enantiomer of a known concentration (c, in g/mL) is prepared in a suitable solvent.
- The polarimeter is turned on and allowed to warm up.[21]
- A blank measurement is taken using the pure solvent in the polarimeter cell to zero the instrument.[21]
- The polarimeter cell is filled with the prepared solution of the **2-Octanol** enantiomer.
- The observed optical rotation (α) is measured.[21]
- The specific rotation ($[\alpha]$) is calculated using the formula: $[\alpha] = \alpha / (l * c)$, where 'l' is the path length of the polarimeter cell in decimeters (dm).[22]
- The temperature (T) and the wavelength (λ) of the light source (usually the sodium D-line, 589 nm) must be specified.[20]

Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid.[23] It is determined using a refractometer, often an Abbe refractometer.

Methodology:

- The prisms of the refractometer are cleaned and calibrated using a standard of known refractive index.
- A few drops of the **2-Octanol** enantiomer are placed on the surface of the lower prism.

- The prisms are closed and the light source is positioned.
- By looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark regions is sharp and centered in the crosshairs.
- The refractive index is read directly from the instrument's scale.[23]
- The temperature at which the measurement is taken should be controlled and recorded, as the refractive index is temperature-dependent.

Visualization of Experimental Workflow

Enzymatic Kinetic Resolution of 2-Octanol

The separation of **2-Octanol** enantiomers is often achieved through enzymatic kinetic resolution. This process utilizes the stereoselectivity of an enzyme, typically a lipase, to preferentially acylate one enantiomer, allowing for the subsequent separation of the acylated and unreacted enantiomers.[4][17]



Figure 1: Experimental Workflow for Lipase-Catalyzed Kinetic Resolution of 2-Octanol

[Click to download full resolution via product page](#)**Caption: Workflow for the enzymatic kinetic resolution of **2-octanol**.**

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References

- 1. Enzymatic synthesis of enantiopure alcohols: current state and perspectives - RSC Advances (RSC Publishing) DOI:10.1039/C8RA09004A [pubs.rsc.org]
- 2. mdpi.com [mdpi.com]
- 3. Signaling pathways involved in 1-octen-3-ol-mediated neurotoxicity in *Drosophila melanogaster*: implication in Parkinson's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. jocpr.com [jocpr.com]
- 5. Enzymatic Kinetic Resolution of Secondary Alcohols Using an Ionic Anhydride Generated In Situ - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. cris.ariel.ac.il [cris.ariel.ac.il]
- 7. benchchem.com [benchchem.com]
- 8. encyclopedia.pub [encyclopedia.pub]
- 9. synthesiswithcatalysts.com [synthesiswithcatalysts.com]
- 10. [An experimental study on the neurotoxicity of 2-octanone and 2-hexanol, a metabolite of n-hexane] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Dynamic kinetic resolution of secondary alcohols combining enzyme-catalyzed transesterification and zeolite-catalyzed racemization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. m.youtube.com [m.youtube.com]
- 13. mdpi.com [mdpi.com]
- 14. researchgate.net [researchgate.net]
- 15. re.public.polimi.it [re.public.polimi.it]
- 16. Continuous biocatalytic synthesis of (R)-2-octanol with integrated product separation - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 17. benchchem.com [benchchem.com]

- 18. Continuous biocatalytic synthesis of (R)-2-octanol with integrated product separation - Green Chemistry (RSC Publishing) DOI:10.1039/C0GC00790K [pubs.rsc.org]
- 19. Synthesis of enantiomerically pure alcohols and amines via biocatalytic deracemisation methods - Catalysis Science & Technology (RSC Publishing) DOI:10.1039/C9CY01539F [pubs.rsc.org]
- 20. research.tue.nl [research.tue.nl]
- 21. researchgate.net [researchgate.net]
- 22. Anesthetic potencies of secondary alcohol enantiomers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. 2-Octanol PAC | Jayant Agro-Organics Limited [jayantagro.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Physicochemical Properties of 2-Octanol Enantiomers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b043104#physicochemical-properties-of-2-octanol-enantiomers>]

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